

comparative analysis of tetraalkylammonium tetrafluoroborate salts

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Compound of Interest

Compound Name: *Triethylmethylammonium
Tetrafluoroborate*

Cat. No.: *B1589854*

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A Comparative Analysis of Tetraalkylammonium Tetrafluoroborate Salts for Electrochemical Applications

For researchers, scientists, and drug development professionals engaged in electrochemical studies, the selection of an appropriate supporting electrolyte is a critical decision that significantly influences experimental outcomes. Tetraalkylammonium tetrafluoroborate (TAA-BF₄) salts are a prominent class of electrolytes favored for their high solubility in organic solvents, wide electrochemical windows, and good ionic conductivity.^[1] This guide provides a detailed comparative analysis of a series of tetraalkylammonium tetrafluoroborate salts with varying alkyl chain lengths: tetramethylammonium (TMA-BF₄), tetraethylammonium (TEA-BF₄), tetrapropylammonium (TPA-BF₄), tetrabutylammonium (TBA-BF₄), tetrahexylammonium (THA-BF₄), and tetraoctylammonium (TOA-BF₄). The information presented herein, supported by experimental data, is intended to facilitate an informed selection of the most suitable salt for specific research applications.

Key Performance Characteristics

The primary distinction between these salts lies in the size of the tetraalkylammonium cation, which directly impacts key physicochemical and electrochemical properties such as ionic conductivity, viscosity, and electrochemical stability.^[2] Generally, smaller cations lead to higher ionic conductivity and lower viscosity in solution, while larger cations can sometimes offer a wider electrochemical window.^{[1][2]}

Data Presentation: A Quantitative Comparison

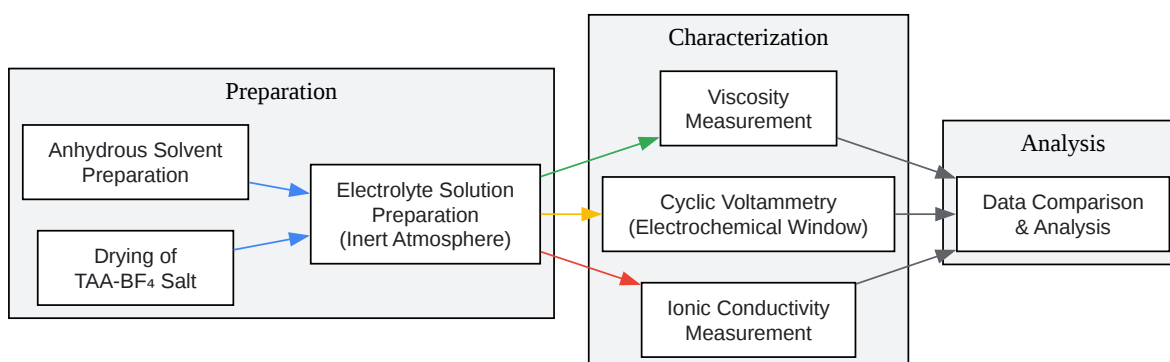
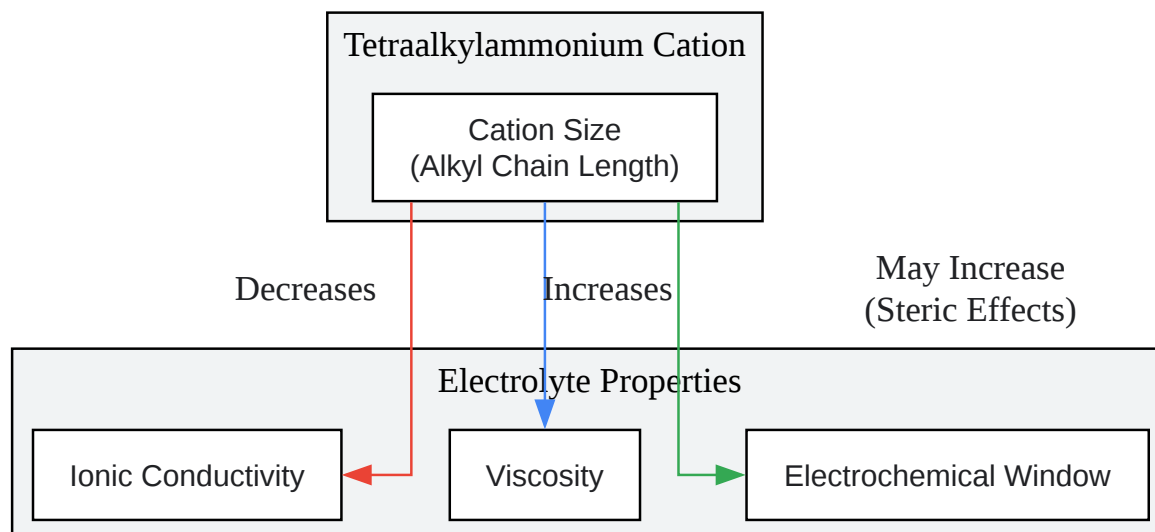
The following table summarizes the key physical and electrochemical properties of various tetraalkylammonium tetrafluoroborate salts, compiled from available experimental data. It is important to note that these values can be influenced by experimental conditions such as the solvent, concentration, and temperature.

Property	Tetramethylammonium Tetrafluoroborate (TMA-BF ₄)	Tetraethylammonium Tetrafluoroborate (TEA-BF ₄)	Tetrapropylammonium Tetrafluoroborate (TPA-BF ₄)	Tetrabutylammonium Tetrafluoroborate (TBA-BF ₄)	Tetrahexylammonium Tetrafluoroborate (THA-BF ₄)	Tetraoctylammonium Tetrafluoroborate (TOA-BF ₄)
Molecular Formula	C ₄ H ₁₂ BF ₄ N	C ₈ H ₂₀ BF ₄ N	C ₁₂ H ₂₈ BF ₄ N	C ₁₆ H ₃₆ BF ₄ N	C ₂₄ H ₅₂ BF ₄ N	C ₃₂ H ₆₈ BF ₄ N
Molecular Weight (g/mol)	161.0	217.06	273.16	329.27	441.48	553.69
Melting Point (°C)	>300	≥300[3]	245 - 247[4]	155 - 161	98 - 100	122 - 125
Ionic Conductivity (mS/cm)	Data not readily available	~60 (1M in Acetonitrile)[5], ~13 (1M in Propylene Carbonate)[5]	Data not readily available	Data not readily available for direct comparison	Data not readily available	Data not readily available
Electrochemical Window (V)	Data not readily available	~2.5 - 3.0 (in Acetonitrile)[5]	Data not readily available	Wide, often cited for its broad potential window in non-aqueous solutions.[6]	Data not readily available	Data not readily available
Solubility	High solubility in polar solvents.[7]	Readily soluble in polar organic	High solubility in organic solvents.[4]	High solubility in organic solvents.[8]	Data not readily available	Data not readily available

solvents
like
acetonitrile
and
acetone,
as well as
in water
and
alcohols.^[1]

Visualization of Key Relationships and Workflows

To further elucidate the structure-property relationships and experimental procedures, the following diagrams are provided.



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